

Essential Safety and Handling Protocols for SB 218795

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Compound of Interest

Compound Name: SB 218795

Cat. No.: B1680806

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For Researchers, Scientists, and Drug Development Professionals: A Guide to the Safe Handling, Operation, and Disposal of the Potent NK3 Receptor Antagonist, **SB 218795**.

SB 218795 is a potent and selective non-peptide antagonist of the neurokinin-3 (NK3) receptor, utilized in research to investigate the role of this receptor in various physiological processes.^[1] Due to its potency and the fact that comprehensive toxicological data may not be publicly available, it is imperative that researchers handle this compound with a high degree of caution. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure the safety of laboratory personnel.

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory to prevent inhalation, dermal, and ocular exposure. The required level of PPE varies depending on the specific laboratory operation being performed.

Activity	Required Personal Protective Equipment (PPE)	Rationale
Weighing and Dispensing (Solid Form)	- Full-face powered air-purifying respirator (PAPR) or a NIOSH-approved N95 (or higher) respirator - Double nitrile gloves (chemotherapy-grade) - Disposable solid-front, back-closing gown - Safety goggles and a full-face shield	High risk of aerosolization of potent powder. Respiratory, eye, and skin protection are critical to prevent exposure.
Solution Preparation	- Chemical fume hood - Double nitrile gloves - Disposable lab coat or gown - Safety goggles with side shields	Reduced risk of aerosolization compared to handling the solid form, but protection against splashes is necessary.
In Vitro / In Vivo Dosing	- Lab coat - Nitrile gloves - Safety glasses	Focus on preventing direct skin and eye contact with the diluted compound.

Operational Procedures: A Step-by-Step Guide

1. Preparation and Weighing:

- All handling of solid **SB 218795** must be conducted in a designated area, preferably within a containment device such as a chemical fume hood or a glove box.
- Before weighing, gently tap the vial to dislodge any powder that may have accumulated in the cap.
- Use dedicated, disposable weighing tools.
- Clean the weighing area and all equipment with an appropriate solvent (e.g., 70% ethanol) after each use to decontaminate surfaces.

2. Solution Preparation:

- Prepare solutions within a certified chemical fume hood to minimize inhalation exposure to solvent vapors and any residual powder.
- Add the solvent to the vial containing the pre-weighed **SB 218795** slowly to avoid splashing.
- Ensure the vial is securely capped and vortex or sonicate as needed to fully dissolve the compound.

3. Storage:

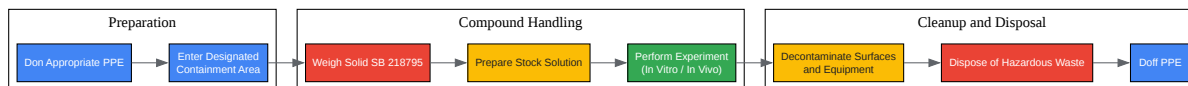
- Store **SB 218795** in a cool, dry, and well-ventilated area, away from incompatible materials.
- For stock solutions, it is recommended to store them at -20°C for up to one month or at -80°C for up to six months for maximum stability.^[1]

Disposal Plan

All waste generated from the handling of **SB 218795** is considered hazardous and must be disposed of according to institutional and local regulations.

Waste Type	Disposal Procedure
Solid Waste	(e.g., contaminated gloves, gowns, weigh boats, pipette tips) Place in a designated, sealed, and clearly labeled hazardous waste container.
Liquid Waste	(e.g., unused or expired stock solutions, contaminated solvents) Collect in a labeled, leak-proof hazardous liquid waste container. DO NOT pour down the drain.
Sharps Waste	(e.g., needles and syringes used for in vivo studies) Dispose of in a puncture-proof, labeled sharps container designated for hazardous waste.

Experimental Workflow for Safe Handling



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Caption: Workflow for the safe handling of **SB 218795**.

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References

- 1. medchemexpress.com [medchemexpress.com]
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